

## **Angelicolide: An In-depth Technical Guide**

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Compound of Interest		
Compound Name:	Angelicolide	
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#### Introduction

Angelicolide (CAS 90826-58-7) is a natural product classified as a coumarin. Despite its availability from commercial suppliers and a defined chemical structure, detailed scientific literature regarding its discovery, isolation from a specific botanical source, and comprehensive biological activities remains elusive. This guide provides the available chemical and physical data for Angelicolide and outlines general methodologies for the isolation and characterization of coumarins from Angelica species, the purported botanical source. The absence of specific research on Angelicolide necessitates a broader approach, drawing on established protocols for similar compounds from the same genus. This document aims to serve as a foundational resource for researchers interested in exploring the potential of this molecule.

## **Chemical and Physical Properties of Angelicolide**

Quantitative data for **Angelicolide** is sparse and primarily available from chemical supplier databases. A summary of these properties is presented in Table 1.



Property	Value	Source
CAS Number	90826-58-7	Phytochemicals online[1], The Good Scents Company[2]
Molecular Formula	C24H28O4	Phytochemicals online[1], The Good Scents Company[2]
Molecular Weight	380.48 g/mol	Phytochemicals online[1], The Good Scents Company[2]
Compound Type	Coumarin	Phytochemicals online[1]
Purity (Typical)	95% - 99%	Phytochemicals online[1]
Identification Methods	Mass Spectrometry (Mass), Nuclear Magnetic Resonance (NMR)	Phytochemicals online[1]
Analysis Methods	High-Performance Liquid Chromatography with Diode- Array Detection (HPLC-DAD) and/or High-Performance Liquid Chromatography with Evaporative Light Scattering Detection (HPLC-ELSD)	Phytochemicals online[1]

# General Experimental Protocols for Isolation of Coumarins from Angelica Species

While a specific protocol for the isolation of **Angelicolide** is not available in the scientific literature, a general methodology for the extraction and purification of coumarins from the roots of Angelica species can be described. This protocol is a composite of standard phytochemical techniques.[3][4][5][6]

### **Plant Material and Extraction**

 Plant Material: The roots of an Angelica species are collected, authenticated, dried, and ground into a coarse powder.



• Extraction: The powdered plant material is typically extracted sequentially with solvents of increasing polarity, such as n-hexane, dichloromethane (or chloroform), and methanol, using a Soxhlet apparatus.[3][4] This stepwise extraction facilitates the separation of compounds based on their polarity.

### **Fractionation and Isolation**

- Solvent Partitioning: The crude extracts are concentrated under reduced pressure. The
  resulting residues can be suspended in a water-methanol mixture and partitioned with
  immiscible solvents like n-hexane and ethyl acetate to achieve a preliminary separation of
  compounds.
- Chromatographic Techniques:
  - Column Chromatography: The fractions obtained from solvent partitioning are subjected to column chromatography over silica gel. Elution is performed with a gradient of solvents, typically starting with a non-polar solvent (e.g., n-hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate).[3]
  - Preparative Thin-Layer Chromatography (pTLC): Fractions from column chromatography containing mixtures of compounds can be further purified by pTLC using an appropriate solvent system.[3][4]
  - High-Performance Liquid Chromatography (HPLC): Final purification of the isolated compounds is often achieved using preparative or semi-preparative HPLC, which offers high resolution and purity.[4]
  - High-Speed Counter-Current Chromatography (HSCCC): This technique is particularly
    effective for the separation and purification of coumarins from Angelica species, using a
    two-phase solvent system.[6]

### **Structure Elucidation**

The chemical structure of the isolated pure compound is determined using a combination of spectroscopic techniques:



- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR and <sup>13</sup>C NMR are used to determine the carbon-hydrogen framework of the molecule. 2D NMR techniques (e.g., COSY, HSQC, HMBC) are employed to establish the connectivity of atoms.[4]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HR-MS) provides the exact molecular weight and elemental composition of the compound.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule.[7]
- Ultraviolet-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy provides information about the electronic transitions within the molecule, which is characteristic of the chromophore system.

## Potential Biological Activities and Signaling Pathways of Angelica Coumarins

Although no biological activity or signaling pathway has been specifically attributed to **Angelicolide** in the reviewed literature, other coumarins isolated from various Angelica species have demonstrated a wide range of pharmacological effects. These findings suggest potential areas of investigation for **Angelicolide**.

- Anti-inflammatory Activity: Many coumarins from Angelica dahurica have been shown to
  possess anti-inflammatory properties.[8][9] Some of these compounds inhibit the production
  of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated macrophage cells.[9] This effect
  may be mediated through the inhibition of the nuclear factor-κB (NF-κB) signaling pathway.
- Antitumor Activity: Several coumarins isolated from Angelica species have exhibited
  cytotoxic effects against various cancer cell lines.[5][7] For instance, khellactone from
  Angelica purpuraefolia showed antitumor activity in mouse lung carcinoma models.[5] A new
  coumarin, angedahurin A, from Angelica dahurica demonstrated significant cytotoxicity
  against human osteosarcoma cells, inducing apoptosis.[7]
- Antibacterial Activity: Coumarins from Angelica archangelica and Angelica lucida have shown antibacterial activity against various strains, including methicillin-resistant Staphylococcus aureus (MRSA).[3][10]

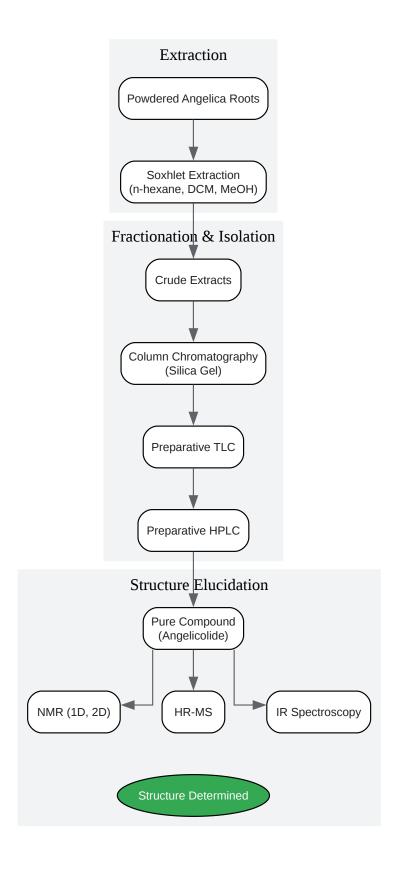


- Anxiolytic Activity: A mixture of coumarins from Angelica archangelica has been reported to have anxiolytic-like effects in animal models.[11]
- Anti-allergic Inflammation: Coumarins from the roots of Angelica dahurica have been found to reduce the release of histamine and pro-inflammatory cytokines, suggesting their potential in attenuating allergic inflammation.[12]

# Visualizing Experimental Workflows and Potential Signaling Pathways

The following diagrams, generated using the DOT language, illustrate a generalized experimental workflow for the isolation of coumarins and a hypothetical signaling pathway that could be investigated for **Angelicolide** based on the activities of related compounds.

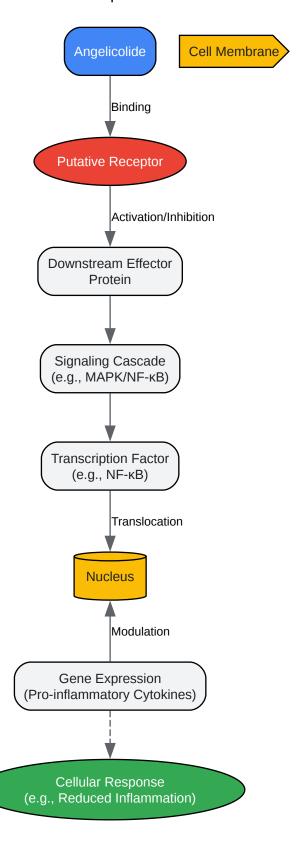




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**Figure 1:** Generalized workflow for the isolation and identification of coumarins from *Angelica* species.





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Figure 2: Hypothetical signaling pathway for the anti-inflammatory action of Angelicolide.

### **Conclusion and Future Directions**

**Angelicolide** remains a largely uncharacterized natural product. The information available from commercial sources provides a starting point for its chemical investigation. However, there is a significant gap in the scientific literature regarding its biological properties. Future research should focus on:

- Confirmation of the Botanical Source: The first step should be to definitively identify the Angelica species that produces **Angelicolide**. This would involve phytochemical screening of various Angelica species.
- De Novo Isolation and Characterization: A detailed isolation and structure elucidation of Angelicolide from its natural source should be published to provide a comprehensive spectroscopic dataset to the scientific community.
- Biological Screening: Once a reliable source of pure Angelicolide is established, it should be subjected to a broad range of biological assays to screen for activities such as anticancer, anti-inflammatory, antimicrobial, and neuroprotective effects, based on the known activities of other coumarins from Angelica.
- Mechanism of Action Studies: If significant biological activity is identified, further studies should be conducted to elucidate the underlying mechanism of action, including the identification of molecular targets and affected signaling pathways.

This technical guide highlights the current knowledge gap concerning **Angelicolide** and provides a framework for future research to unlock its potential therapeutic value. The established protocols for related compounds and the known bioactivities of the coumarin class of molecules provide a solid foundation for these future investigations.

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